

Personal protective equipment for handling VB124

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: VB124

Cat. No.: B15612624

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Essential Safety and Handling Guide for VB124

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This document provides critical safety and logistical information for the handling, storage, and disposal of **VB124**, a potent and selective MCT4 inhibitor. The following procedures are designed to ensure the safety of laboratory personnel and to maintain the integrity of the compound.

Compound Information and Storage

VB124 is an orally active and selective inhibitor of Monocarboxylate Transporter 4 (MCT4). It is a small molecule used in research, particularly in studies related to cardiac hypertrophy, heart failure, and metabolism.

Table 1: Chemical and Storage Information for **VB124**

Property	Value
Catalog Number	HY-139665[1][2]
CAS Number	2230186-18-0[1]
Molecular Formula	C23H23ClN2O4[1]
Molecular Weight	426.89 g/mol [1]
Storage of Powder	-20°C for 3 years; 4°C for 2 years[1]
Storage in Solvent	-80°C for 2 years; -20°C for 1 year[1]

Personal Protective Equipment (PPE)

Due to the potent nature of **VB124** and as a general best practice for handling all research chemicals, appropriate personal protective equipment must be worn at all times.

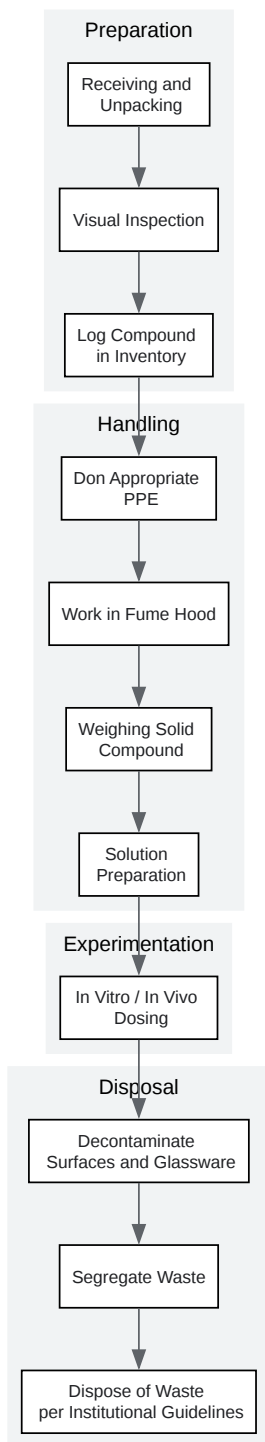
Table 2: Recommended Personal Protective Equipment for Handling **VB124**

PPE Category	Item	Specifications and Use
Hand Protection	Nitrile Gloves	Wear two pairs of powder-free nitrile gloves. Change gloves immediately if contaminated.
Eye Protection	Safety Glasses with Side Shields or Goggles	Must be worn at all times in the laboratory to protect against splashes or airborne particles.
Body Protection	Laboratory Coat	A fully buttoned lab coat must be worn to protect skin and clothing.
Respiratory Protection	Fume Hood	All handling of solid VB124 and preparation of solutions should be performed in a certified chemical fume hood to avoid inhalation of dust or aerosols.

Safe Handling and Operational Plan

A systematic approach to handling **VB124** is crucial to minimize exposure and prevent contamination. The following workflow outlines the key steps from receiving the compound to its final disposal.

VB124 Safe Handling Workflow



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Caption: Workflow for the safe handling of **VB124** from receipt to disposal.

Emergency Procedures

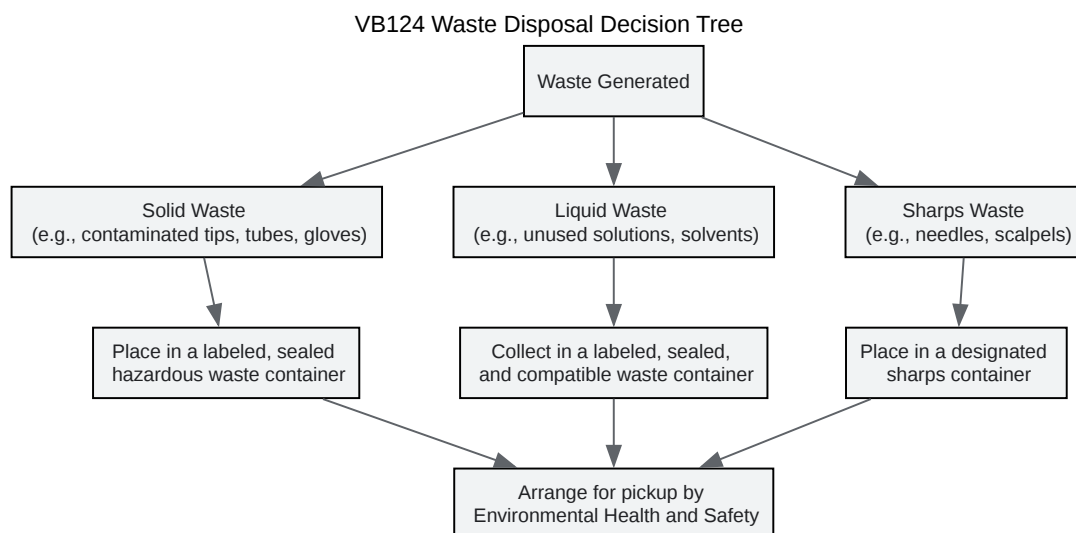
In the event of an exposure or spill, immediate and appropriate action must be taken.

Table 3: First Aid and Emergency Measures for **VB124** Exposure

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek medical attention.
Skin Contact	Immediately wash exposed area with soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation develops.
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
Ingestion	Wash out mouth with water provided the person is conscious. Call a physician. Do not induce vomiting.
Spill	Evacuate the area. Wear appropriate PPE. For small spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal. For large spills, contact your institution's environmental health and safety department.

Disposal Plan

All waste contaminated with **VB124** must be treated as hazardous chemical waste and disposed of according to institutional and local regulations.



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Caption: Decision tree for the proper segregation and disposal of **VB124** waste.

Experimental Protocols

While specific experimental protocols will vary, the following provides a general guideline for the preparation of a stock solution, based on information from the supplier.

Protocol for 10 mM Stock Solution Preparation:

- Preparation: Before opening the vial, centrifuge it at a low speed to ensure all the powder is at the bottom.
- Solvent Selection: Based on experimental needs, select an appropriate solvent. For example, to prepare a stock solution in DMSO.

- Calculation: To make a 10 mM stock solution from 1 mg of **VB124** (MW: 426.89), calculate the required volume of DMSO:
 - $\text{Volume (L)} = (\text{Mass (g)} / \text{Molecular Weight (g/mol)}) / \text{Molarity (mol/L)}$
 - $\text{Volume (}\mu\text{L)} = (0.001 \text{ g} / 426.89 \text{ g/mol}) / 0.01 \text{ mol/L} * 1,000,000 \mu\text{L/L} \approx 234.25 \mu\text{L}$
- Dissolution: In a chemical fume hood, carefully add the calculated volume of DMSO to the vial containing **VB124**.
- Mixing: Vortex or sonicate the solution until the compound is completely dissolved.
- Storage: Store the stock solution at -20°C or -80°C in a tightly sealed container as per the storage guidelines in Table 1.

Disclaimer: This guide is intended for informational purposes only and is based on publicly available data and general laboratory safety principles. It is not a substitute for a compound-specific Safety Data Sheet (SDS). Always refer to the SDS provided by the supplier and your institution's specific safety protocols before handling any chemical.

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References

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- 2. Medchemexpress LLC HY-139665 5mg , VB124 CAS:2230186-18-0 Purity:>98%, | Fisher Scientific [fishersci.com]
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